

A Technical Guide to the Synthesis of 5-Hydroxyisophthalic Acid from Isophthalic Acid

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Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

Cat. No.: B057310

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Introduction

5-Hydroxyisophthalic acid (5-HIPA), identified by its CAS number 618-83-7, is a critical aromatic dicarboxylic acid that serves as a versatile intermediate in the fine chemical and pharmaceutical industries.^[1] Its molecular structure, featuring both carboxyl and hydroxyl functional groups, provides strategic points for chemical modification, making it an essential building block for complex molecules.^[1] In the pharmaceutical sector, 5-HIPA is a vital precursor for the synthesis of active pharmaceutical ingredients (APIs), most notably as an intermediate in the manufacturing of non-ionic X-ray contrast agents like Iomeprol and bronchodilators.^{[2][3]} Its applications also extend to the production of advanced polymers, heat-resistant polyamides, and thermosetting polyesters for stain-resistant coatings.^{[1][3]} This guide provides an in-depth technical overview of the primary synthetic routes to produce **5-Hydroxyisophthalic acid** starting from isophthalic acid, focusing on methodologies, experimental protocols, and quantitative data relevant to researchers and professionals in chemical and drug development.

Overview of Synthetic Pathways

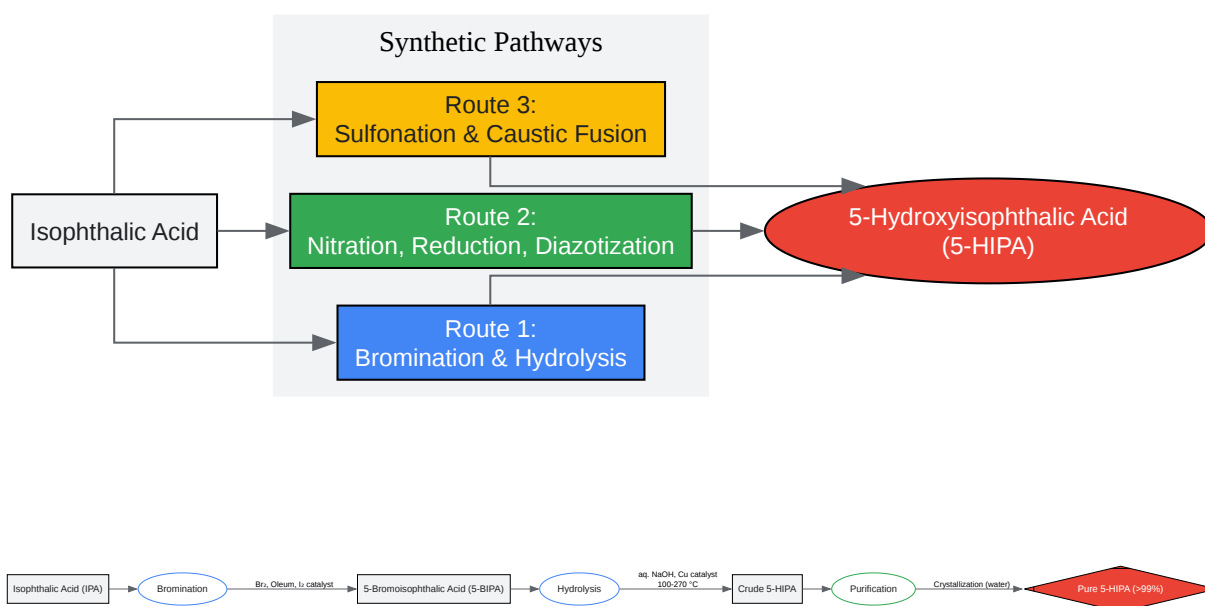
Several methods for the preparation of **5-Hydroxyisophthalic acid** from isophthalic acid have been reported in the literature. The most prominent and practical routes involve multi-step chemical transformations. The three primary pathways are:

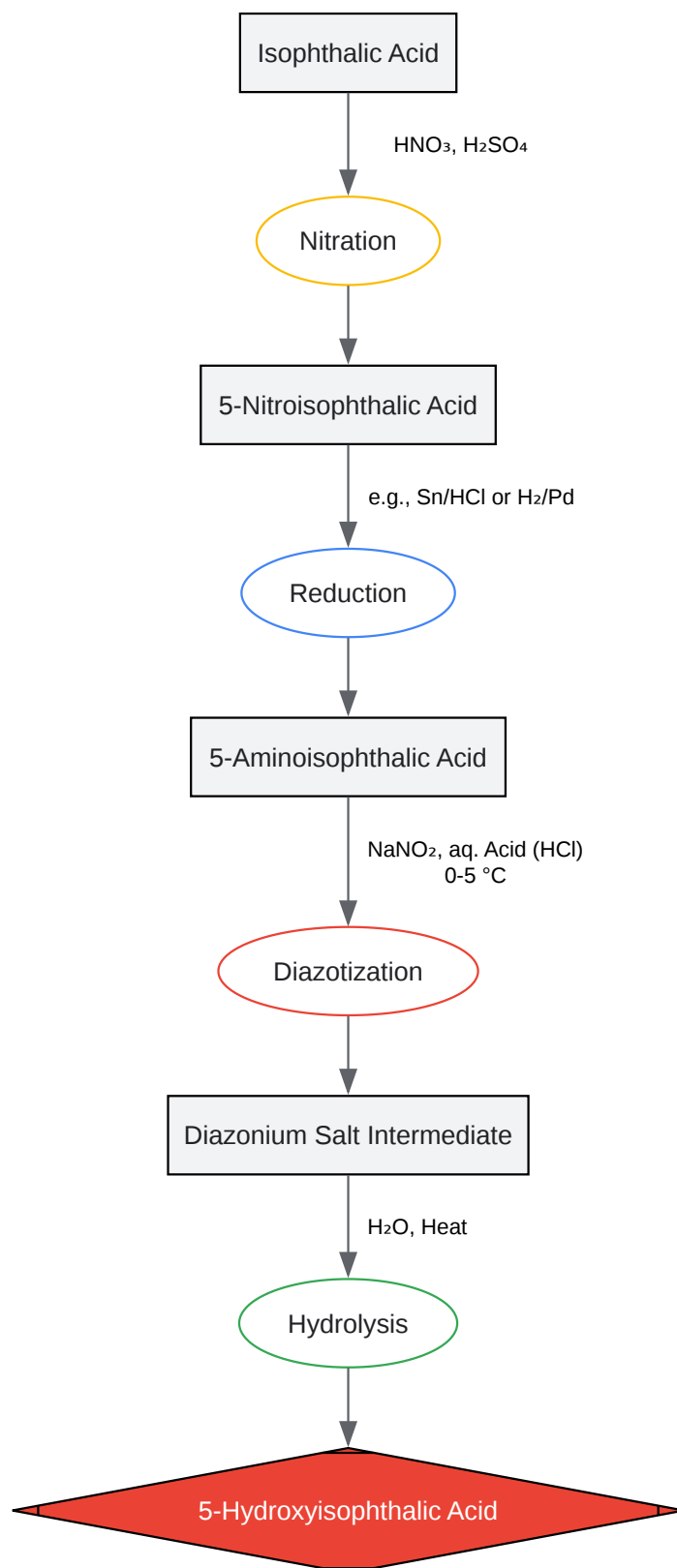
- **Bromination and Subsequent Hydrolysis:** A robust two-stage process involving the selective bromination of isophthalic acid to form 5-bromoisophthalic acid (5-BIPA), followed by a

copper-catalyzed hydrolysis to yield 5-HIPA.[2][4]

- Nitration, Reduction, and Diazotization: A classic three-step sequence beginning with the nitration of isophthalic acid, followed by the reduction of the nitro group to an amine, and finally, conversion of the amino group to a hydroxyl group via a diazonium salt intermediate.
[2]
- Sulfonation and Caustic Fusion: A traditional method that involves the sulfonation of isophthalic acid, followed by fusion with a strong base (caustic fusion) to replace the sulfonic acid group with a hydroxyl group.[2]

The following diagram illustrates these primary synthetic strategies originating from isophthalic acid.





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